

In-depth Technical Guide on AK-HW-90: A Case of Mistaken Identity

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Compound of Interest

Compound Name: AK-HW-90

Cat. No.: B15135590

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Initial searches for the chemical compound designated "**AK-HW-90**" have yielded no results corresponding to a molecular entity. Instead, the identifier consistently points to the Weihrauch HW 90, a high-powered German air rifle.

This document aims to address the user's query by first clarifying the nature of the search results and the discrepancy with the requested topic. Subsequently, it will provide a structured overview of the Weihrauch HW 90 based on available information, while respectfully requesting the user to verify the chemical identifier of interest for a future, more targeted technical guide.

It appears there has been a misidentification in the query. The term "**AK-HW-90**" does not correspond to any known chemical compound in the scientific literature or chemical databases accessed. All search results point exclusively to the Weihrauch HW 90, a gas ram-powered air rifle.^{[1][2][3]} This product is noted for its unique Theoben gas ram system, which offers a very fast lock time and a recoil-reducing mechanism.^[2]

Given the audience of researchers, scientists, and drug development professionals, it is crucial to highlight this discrepancy. The following sections provide information on the Weihrauch HW 90 as found in the public domain, which may be of tangential interest. However, for a detailed technical guide on a chemical structure and its properties, a correct identifier is necessary.

Overview of the Weihrauch HW 90 Air Rifle

The Weihrauch HW 90 is a German-manufactured air rifle that utilizes a gas ram system, developed in collaboration with Theoben.^[2] This powerplant distinguishes it from traditional

spring-piston airguns.

Key Features and Specifications

Feature	Description	Source
Powerplant	Theoben gas ram system	[2]
Trigger	Precision adjustable "Elite" trigger with automatic safety	[2]
Stock	Ambidextrous design with an extended forearm, high cheekpiece, and checkering on the pistol grip and forearm.	[1][2]
Sights	Micrometer rear sight and a front sight in a tunnel with interchangeable inserts. An 11 mm prism rail is available for scope mounting.	[1]
Calibers Available	4.5 mm (.177), 5.0 mm (.20), 5.5 mm (.22), and 6.35 mm (.25)	[1]
Weight	Approximately 4.0 kg	[1]
Overall Length	115 cm	[1]

Performance Characteristics

The performance of the HW 90 can be adjusted by varying the pressure in the gas ram, a feature that allows for tuning the muzzle energy.[3][4] The gas cylinder can be filled up to 26 bar, which can result in a muzzle energy of up to 30 joules.[1]

Testing of a .177 caliber model demonstrated a maximum muzzle velocity of 1,320 FPS with lightweight, lead-free pellets, producing a muzzle energy of 21.35 Ft/Lbs.[3] Heavier pellets, while having a lower muzzle velocity, still generated significant muzzle energy and tended to provide better accuracy.[3] The trigger pull weight has been noted for its consistency.[3]

Request for Clarification

The information provided above pertains to the Weihrauch HW 90 air rifle. To fulfill the original request for an in-depth technical guide on a chemical compound, we kindly ask the user to:

- Verify the identifier "**AK-HW-90**". It is possible there is a typographical error in the name.
- Provide any alternative identifiers, such as a CAS number, IUPAC name, or a reference to a publication where the compound is mentioned.

Upon receiving the correct information, a comprehensive technical guide detailing the chemical structure, properties, experimental protocols, and relevant signaling pathways will be generated as requested.

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References

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